

Technical Guide: Cyclohexane-1,1-dicarboxylic Acid (CAS 1127-08-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexane-1,1-dicarboxylic acid

Cat. No.: B074598

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties and hazards of **Cyclohexane-1,1-dicarboxylic acid** (CAS 1127-08-8). The information is compiled from various chemical and safety data sources to support research, development, and safety assessments.

Chemical and Physical Properties

Cyclohexane-1,1-dicarboxylic acid is a white crystalline solid.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ O ₄	[2] [3]
Molecular Weight	172.18 g/mol	[2]
Melting Point	175.5-176.5 °C	[2]
Boiling Point	375.4 °C at 760 mmHg	[2]
Density	1.33 g/cm ³	[2]
Flash Point	195 °C	[2]
Vapor Pressure	1.13E-06 mmHg at 25°C	[2] [4]
Solubility	Sparingly soluble in water.	[1]
LogP	1.10610	[2]
pKa	4.61 ± 0.20 (Predicted)	[1] [4]

Hazards and Safety Information

Cyclohexane-1,1-dicarboxylic acid is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

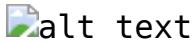
GHS Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 3
Skin Irritation	Category 2
Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)

Source:[\[1\]](#)[\[5\]](#)

GHS Pictograms and Signal Word

Pictogram:



Signal Word: Danger [2][6]

Hazard and Precautionary Statements

Hazard Statements:

- H301: Toxic if swallowed.[2][5]
- H315: Causes skin irritation.[2][5]
- H319: Causes serious eye irritation.[2][5]
- H335: May cause respiratory irritation.[2][5]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P270: Do not eat, drink or smoke when using this product.[1]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [2]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P330: Rinse mouth.[1]
- P405: Store locked up.[1]

Experimental Protocols

Specific experimental data for the biological activity or toxicity of **Cyclohexane-1,1-dicarboxylic acid** (CAS 1127-08-8) are not readily available in the public domain. However, the identified hazards can be assessed using standardized methodologies, such as those provided by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

Acute Oral Toxicity (OECD 420, 423, 425)

These guidelines describe procedures for assessing the acute toxic effects of a substance administered orally.^[6]

- Principle: A single dose of the substance is administered to animals (typically rodents) by gavage.^{[7][8]} The animals are observed for a defined period (usually 14 days) for signs of toxicity and mortality.^[7]
- Methodology: The test can be conducted using one of three methods: the Fixed Dose Procedure (OECD 420), the Acute Toxic Class Method (OECD 423), or the Up-and-Down Procedure (OECD 425).^[6] These methods aim to determine the LD50 (the dose causing death in 50% of the test animals) or to classify the substance into a specific toxicity category based on the observed effects at different dose levels.^[6] Key observations include changes in skin and fur, eyes, and mucous membranes, as well as effects on the respiratory, circulatory, autonomic, and central nervous systems.^[7]

Skin Irritation (OECD 404, 439)

These guidelines outline procedures for assessing the potential of a substance to cause reversible inflammatory changes to the skin.

- Principle: The substance is applied to the skin of a test animal (in vivo, OECD 404) or a reconstructed human epidermis model (in vitro, OECD 439).^{[1][4]}
- In Vivo Methodology (OECD 404): A small amount of the test substance is applied to a shaved patch of skin on an animal (typically a rabbit) for a set duration (e.g., 4 hours).^[9] The skin is then observed for signs of erythema (redness) and edema (swelling) at specific time points.^[9]

- In Vitro Methodology (OECD 439): The test substance is applied to a reconstructed human epidermis model.[4] Cell viability is measured after exposure, and a reduction in viability below a certain threshold indicates an irritant potential.[10]

Eye Irritation (OECD 405)

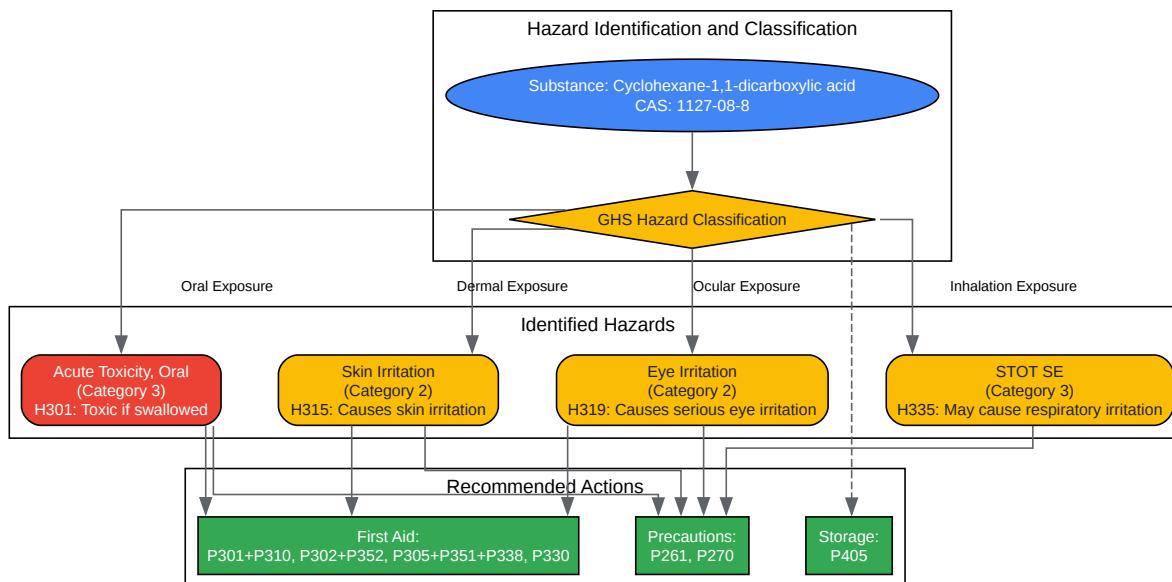
This guideline details the procedure for assessing the potential of a substance to cause reversible or irreversible changes to the eye.

- Principle: A single dose of the substance is applied to the conjunctival sac of one eye of a test animal (typically a rabbit).[3] The untreated eye serves as a control.[3]
- Methodology: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for lesions of the cornea, iris, and conjunctiva.[3] The severity and reversibility of any observed effects are recorded to determine the irritation potential.[11]

Visualizations

Hazard Assessment Workflow

The following diagram illustrates the logical workflow for the hazard assessment of **Cyclohexane-1,1-dicarboxylic acid** based on its GHS classifications.

[Click to download full resolution via product page](#)

Caption: Hazard Assessment Workflow for **Cyclohexane-1,1-dicarboxylic acid**.

Biological Signaling Pathways

Based on a comprehensive review of publicly available scientific literature, no specific biological signaling pathways have been identified for **Cyclohexane-1,1-dicarboxylic acid** (CAS 1127-08-8) at this time. Further research is required to elucidate its mechanism of action and potential interactions with biological systems.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional safety and toxicological advice. All necessary precautions should be taken when handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. siesascs.edu.in [siesascs.edu.in]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. oecd.org [oecd.org]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 6. researchgate.net [researchgate.net]
- 7. umwelt-online.de [umwelt-online.de]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. oecd.org [oecd.org]
- 10. oecd.org [oecd.org]
- 11. In vivo Eye Irritation / Serious Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
- To cite this document: BenchChem. [Technical Guide: Cyclohexane-1,1-dicarboxylic Acid (CAS 1127-08-8)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b074598#cas-number-1127-08-8-properties-and-hazards>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com